

Formulation of Cinidon-ethyl as an Emulsifiable Concentrate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Cinidon-ethyl*

Cat. No.: *B117795*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the formulation of the herbicide **Cinidon-ethyl** as an emulsifiable concentrate (EC). This document outlines the physicochemical properties of **Cinidon-ethyl**, a model formulation, and detailed protocols for preparation and quality control testing.

Introduction to Cinidon-ethyl and Emulsifiable Concentrates

Cinidon-ethyl is a post-emergence herbicide belonging to the N-phenylphthalimide class of compounds.^[1] It functions as a protoporphyrinogen oxidase (PPO) inhibitor.^[1] Due to its low aqueous solubility, formulating **Cinidon-ethyl** as an emulsifiable concentrate is a suitable approach for its application in agriculture.^{[1][2]}

An emulsifiable concentrate is a liquid formulation in which the active ingredient is dissolved in a water-immiscible organic solvent along with a blend of emulsifiers.^{[3][4]} Upon dilution with water in a spray tank, an EC spontaneously forms a stable oil-in-water emulsion, allowing for uniform application.^{[3][4]}

Physicochemical Properties of Cinidon-ethyl

A thorough understanding of the physicochemical properties of **Cinidon-ethyl** is essential for developing a stable and effective EC formulation.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₇ Cl ₂ NO ₄	[5]
Molar Mass	394.25 g/mol	[1]
Physical State	Beige powder	[1]
Melting Point	109–110 °C	[1]
Water Solubility	0.057 mg/L at 20 °C (practically insoluble)	[1]
Solubility in Organic Solvents	Acetone: 213 g/L	[1]
Acetonitrile: Soluble	[6]	

Model Formulation of a Cinidon-ethyl 200 g/L EC

The following table presents a model formulation for a 200 g/L **Cinidon-ethyl** emulsifiable concentrate. The selection of components is based on patent literature for similar herbicidal ECs.[7] Optimization of the solvent and emulsifier system is recommended to ensure stability and performance with specific active ingredient sources and under various environmental conditions.

Component	Function	Concentration (w/v %)
Cinidon-ethyl	Active Ingredient	20.0
Aromatic Hydrocarbon (e.g., Solvesso™ 150)	Solvent	60.0
Ethopropoxylated Tristyrylphenol	Non-ionic Emulsifier	8.0
Castor Oil Polyglycol Ether	Non-ionic Emulsifier	7.0
Calcium Dodecylbenzene Sulfonate	Anionic Emulsifier	5.0

Experimental Protocols

Preparation of a Cinidon-ethyl Emulsifiable Concentrate

This protocol describes the laboratory-scale preparation of a 200 g/L **Cinidon-ethyl** EC based on the model formulation.

Materials:

- **Cinidon-ethyl** technical grade
- Aromatic hydrocarbon solvent (e.g., Solvesso™ 150)
- Ethopropoxylated tristyrylphenol
- Castor oil polyglycol ether
- Calcium dodecylbenzene sulfonate
- Glass beaker
- Magnetic stirrer and stir bar
- Weighing balance
- Volumetric flask

Procedure:

- Weigh the required amount of the aromatic hydrocarbon solvent into a glass beaker.
- Place the beaker on a magnetic stirrer and begin gentle agitation.
- Slowly add the weighed quantity of **Cinidon-ethyl** technical grade to the solvent.
- Continue stirring until the **Cinidon-ethyl** is completely dissolved. Gentle warming (to 40-50°C) may be applied to facilitate dissolution, but care should be taken to avoid solvent evaporation.
- Once the active ingredient is fully dissolved, add the required amounts of ethopropoxylated tristyrylphenol, castor oil polyglycol ether, and calcium dodecylbenzene sulfonate to the

solution.

- Continue stirring for an additional 15-20 minutes to ensure a homogenous mixture.
- Transfer the final formulation to a volumetric flask and add solvent to reach the final volume.
- Store the prepared EC in a tightly sealed, appropriate container.

Quality Control Protocols

The following protocols are based on internationally recognized CIPAC (Collaborative International Pesticides Analytical Council) and ASTM methods for the quality control of emulsifiable concentrates.^[3]

This test evaluates the ability of the EC to form a stable emulsion upon dilution with water.^{[8][9][10][11]}

Materials:

- **Cinidon-ethyl** EC formulation
- CIPAC Standard Water A (20 ppm hardness) and D (342 ppm hardness)
- 100 mL stoppered graduated cylinders
- Water bath maintained at 30 ± 1 °C
- Pipettes

Procedure:

- Add 95 mL of the desired CIPAC Standard Water, equilibrated to 30 °C, to a 100 mL graduated cylinder.
- Pipette 5 mL of the **Cinidon-ethyl** EC formulation into the cylinder.
- Stopper the cylinder and invert it 10 times.
- Place the cylinder in the 30 °C water bath and let it stand undisturbed.

- Record the volume of any free oil or cream that separates at the top or sediment at the bottom after 30 minutes, 1 hour, and 2 hours.
- After 24 hours, inspect the emulsion for stability.
- To test for re-emulsification, invert the cylinder 10 times and observe if the separated phases readily re-disperse to form a homogenous emulsion.[\[9\]](#)

Acceptance Criteria:

- Spontaneity: A uniform emulsion should form readily with minimal agitation.
- Stability: After 2 hours, no more than 2 mL of cream or 0.5 mL of free oil should be observed. The formulation should remain stable for the duration of the test.

This test assesses the stability of the formulation under cold storage conditions.[\[10\]](#)[\[12\]](#)

Materials:

- **Cinidon-ethyl** EC formulation
- Glass test tube with a screw cap
- Freezer or cooling bath maintained at 0 ± 1 °C

Procedure:

- Transfer approximately 20 mL of the EC formulation into a glass test tube.
- Seal the test tube and place it in the 0 °C environment for 7 days.
- After 7 days, remove the sample and allow it to return to room temperature.
- Visually inspect the sample for any crystallization, phase separation, or sedimentation.
- If any separation has occurred, measure the volume of the separated material.

Acceptance Criteria:

- The volume of solid and/or liquid that separates shall not be more than 0.3 mL.[\[10\]](#)

This test simulates the long-term stability of the product by storing it at an elevated temperature for a shorter period.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- **Cinidon-ethyl** EC formulation
- Oven maintained at 54 ± 2 °C
- Appropriate sealed containers (e.g., glass bottles with screw caps)

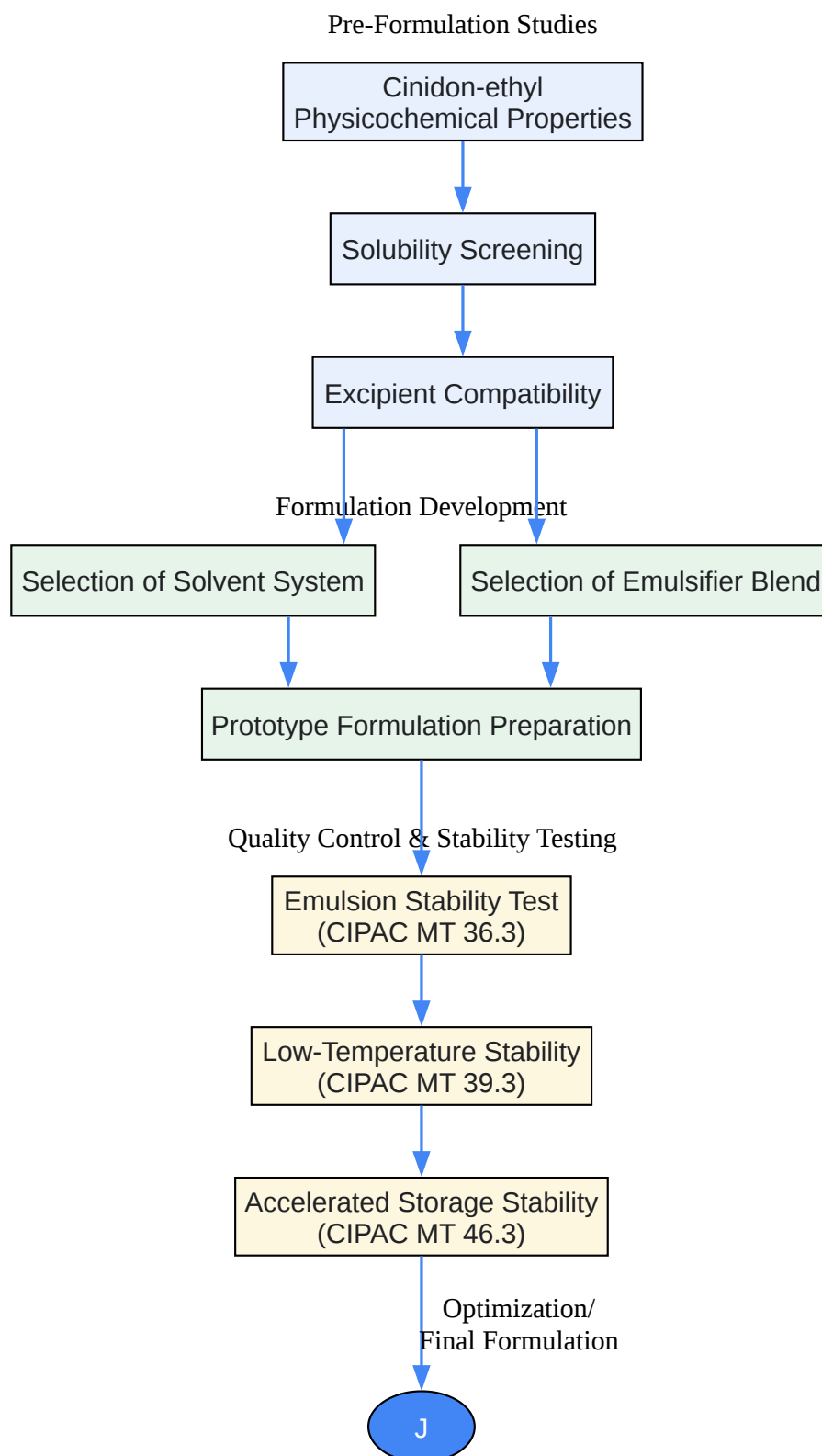
Procedure:

- Place a sample of the EC formulation in a suitable container and seal it tightly.
- Store the container in the oven at 54 °C for 14 days.
- After 14 days, remove the sample and allow it to cool to room temperature.
- Visually inspect the formulation for any changes in appearance, such as color change, phase separation, or crystal growth.
- Re-run the emulsion stability test (Section 4.2.1) to ensure the formulation still performs as expected.
- (Optional but recommended) Analyze the active ingredient content using a suitable analytical method (e.g., HPLC) to determine if any degradation has occurred.

Acceptance Criteria:

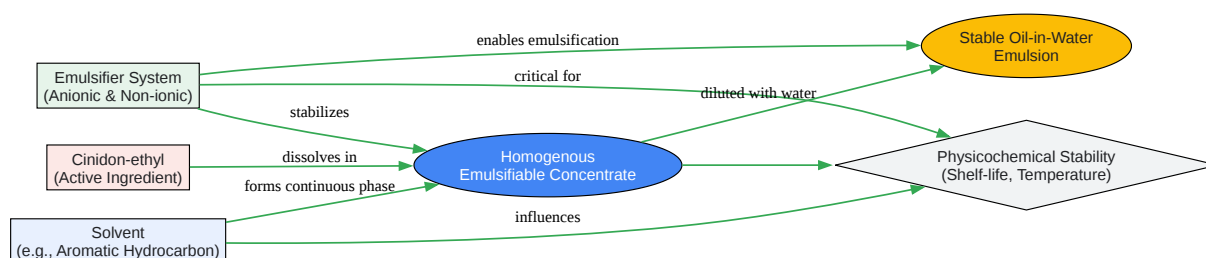
- The formulation should remain a homogenous liquid.
- The emulsion stability should still meet the acceptance criteria.
- The active ingredient content should not have decreased by more than 5% of the initial value.

Visualizations



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Caption: Workflow for the development and testing of a **Cinidon-ethyl** emulsifiable concentrate.



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Caption: Relationship between formulation components and the properties of the final product.

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